

Application Notes and Protocols for Ido1-IN-22 in Cell Culture

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Compound of Interest

Compound Name: Ido1-IN-22

Cat. No.: B12379591

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These application notes provide a comprehensive guide for the use of **Ido1-IN-22**, a potent inhibitor of Indoleamine 2,3-dioxygenase 1 (IDO1), in cell culture experiments. The protocols outlined below are intended to assist in the investigation of the cellular effects of IDO1 inhibition and to facilitate the development of novel therapeutic strategies targeting the IDO1 pathway.

Introduction

Indoleamine 2,3-dioxygenase 1 (IDO1) is a key immunoregulatory enzyme that catalyzes the initial and rate-limiting step in the degradation of the essential amino acid L-tryptophan along the kynurenine pathway.[1][2] Upregulation of IDO1 in the tumor microenvironment leads to tryptophan depletion and the accumulation of immunosuppressive kynurenine metabolites.[3] This creates a tolerogenic environment that allows cancer cells to evade immune surveillance. [3] Consequently, inhibition of IDO1 is a promising strategy in cancer immunotherapy.

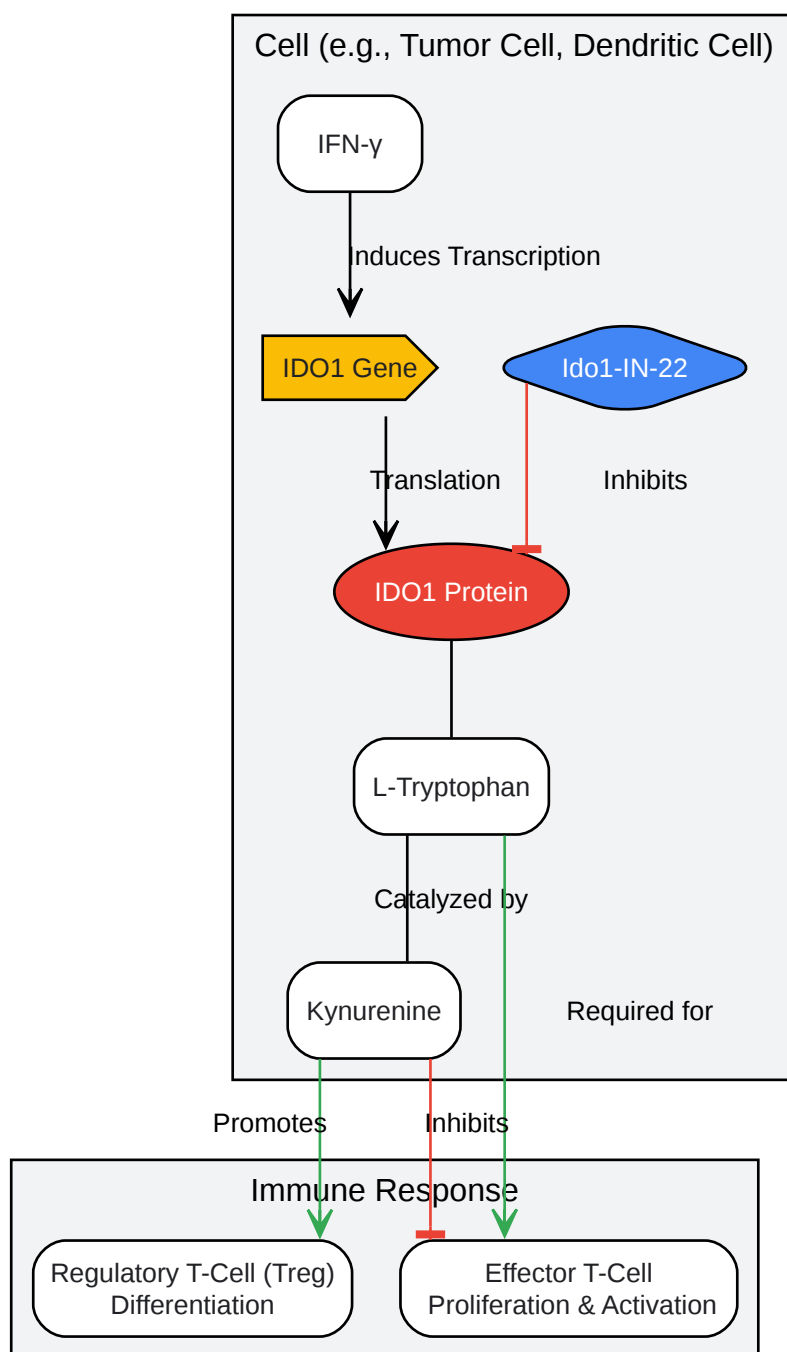
Ido1-IN-22 is a potent inhibitor of human IDO1 with demonstrated anti-tumor efficacy. This document provides detailed protocols for utilizing **Ido1-IN-22** in cell-based assays to assess its inhibitory activity and functional consequences.

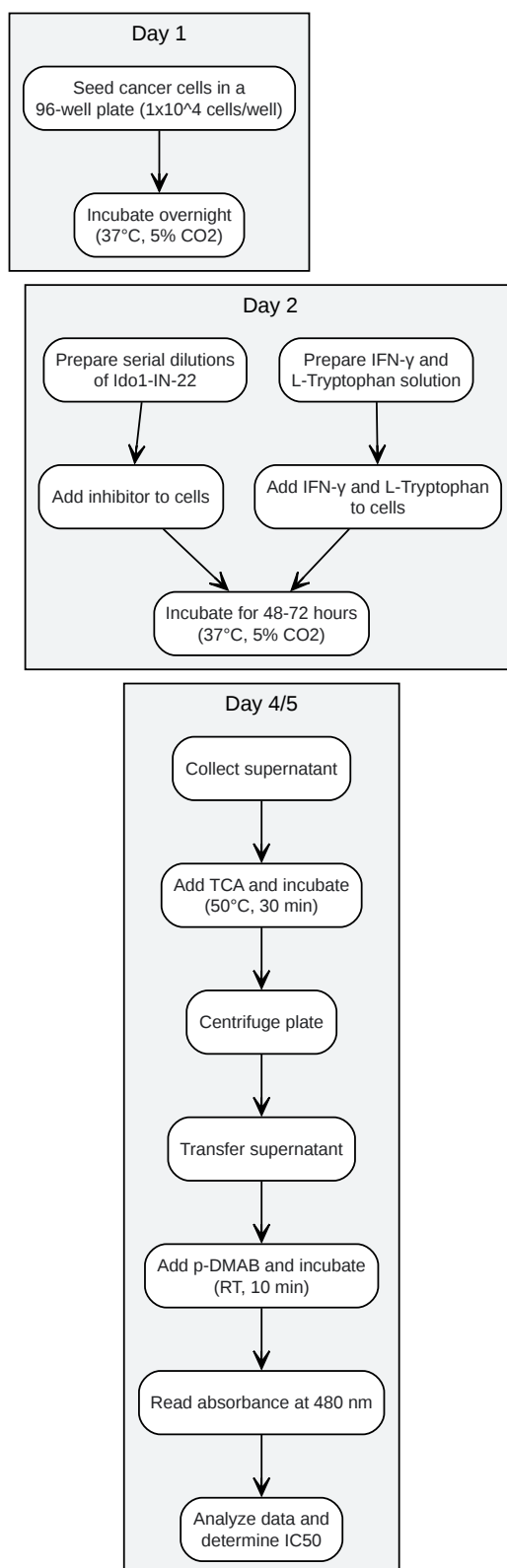
Chemical and Pharmacological Properties of Ido1-IN-22

Property	Value	Reference
Target	Indoleamine 2,3-dioxygenase 1 (IDO1)	[4]
CAS Number	2126853-16-3	[4]
Biochemical IC50 (hIDO1)	67.4 nM	[4]
Cell-based IC50 (HeLa hIDO1)	17.6 nM	[4]

IDO1 Signaling Pathway

The following diagram illustrates the central role of IDO1 in tryptophan metabolism and its impact on the immune system. IDO1 is induced by pro-inflammatory cytokines such as interferon-gamma (IFN- γ). Its activity leads to the depletion of tryptophan, an essential amino acid for T-cell proliferation, and the production of kynurenine, which promotes the generation of regulatory T-cells (Tregs) and inhibits effector T-cell function. **Ido1-IN-22** blocks the enzymatic activity of IDO1, thereby reversing these immunosuppressive effects.





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